

An In-depth Technical Guide to the Physical Properties of 1-Allylpiperazine

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Compound of Interest

Compound Name: **1-Allylpiperazine**

Cat. No.: **B086097**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1-Allylpiperazine** (CAS: 13961-36-9), a versatile intermediate compound used in the synthesis of pharmaceuticals and agrochemicals.^[1] The document details its boiling point and density, outlines standardized experimental protocols for their determination, and presents a logical workflow for physical property characterization.

Core Physical Properties of 1-Allylpiperazine

The boiling point and density are fundamental physical constants critical for the handling, purification, and application of **1-Allylpiperazine** in a laboratory or industrial setting. These properties are summarized below.

Physical Property	Value	Source
Boiling Point	186 °C	Chem-Impex[1]
181-182 °C	ChemicalBook[2]	
181.0 to 182.0 °C	Thermo Scientific Chemicals[3]	
Density	0.92 g/mL	Chem-Impex[1]
0.902 g/mL (lit.)	ChemicalBook[2]	
1.0000 g/mL	Thermo Scientific Chemicals[3]	
Molecular Formula	C ₇ H ₁₄ N ₂	PubChem[4]
Molecular Weight	126.20 g/mol	PubChem[4]

Experimental Protocols

Accurate determination of physical properties is paramount for substance identification and quality control. The following sections detail established methodologies for measuring the boiling point and density of liquid compounds like **1-Allylpiperazine**.

Protocol 1: Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the transition from liquid to gas.[5] Distillation and micro-reflux methods are commonly employed for this measurement.[6][7]

Methodology: Micro-Boiling Point Determination (Thiele Tube Method)

This method is advantageous as it requires a minimal amount of the sample (less than 0.5 mL).
[8]

- Sample Preparation: Fill a small test tube or melting point capillary tube (sealed at one end) to about half-full with **1-Allylpiperazine**.
- Capillary Inversion: Place a smaller, shorter capillary tube, open at both ends, into the sample tube in an inverted position (open end down).

- Apparatus Assembly: Attach the sample tube to a thermometer using a small rubber band, ensuring the sample is level with the thermometer's bulb.
- Heating: Insert the entire assembly into a Thiele tube containing high-boiling mineral oil, ensuring the sample is immersed in the oil.[8]
- Observation: Gently heat the side arm of the Thiele tube with a micro-burner. As the temperature rises, air trapped in the inverted capillary will be expelled.[7] A continuous and rapid stream of bubbles will emerge from the capillary tube as the boiling point is approached and slightly exceeded.[8]
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the inverted capillary tube.[7][8] Record this temperature. It is crucial to also record the atmospheric pressure, as boiling point is pressure-dependent.[7]

Protocol 2: Determination of Density

Density is an intrinsic property defined as the mass of a substance per unit of volume ($\rho = m/V$).[9] It is typically measured in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm³).

Methodology: Mass-Volume Measurement using a Graduated Cylinder

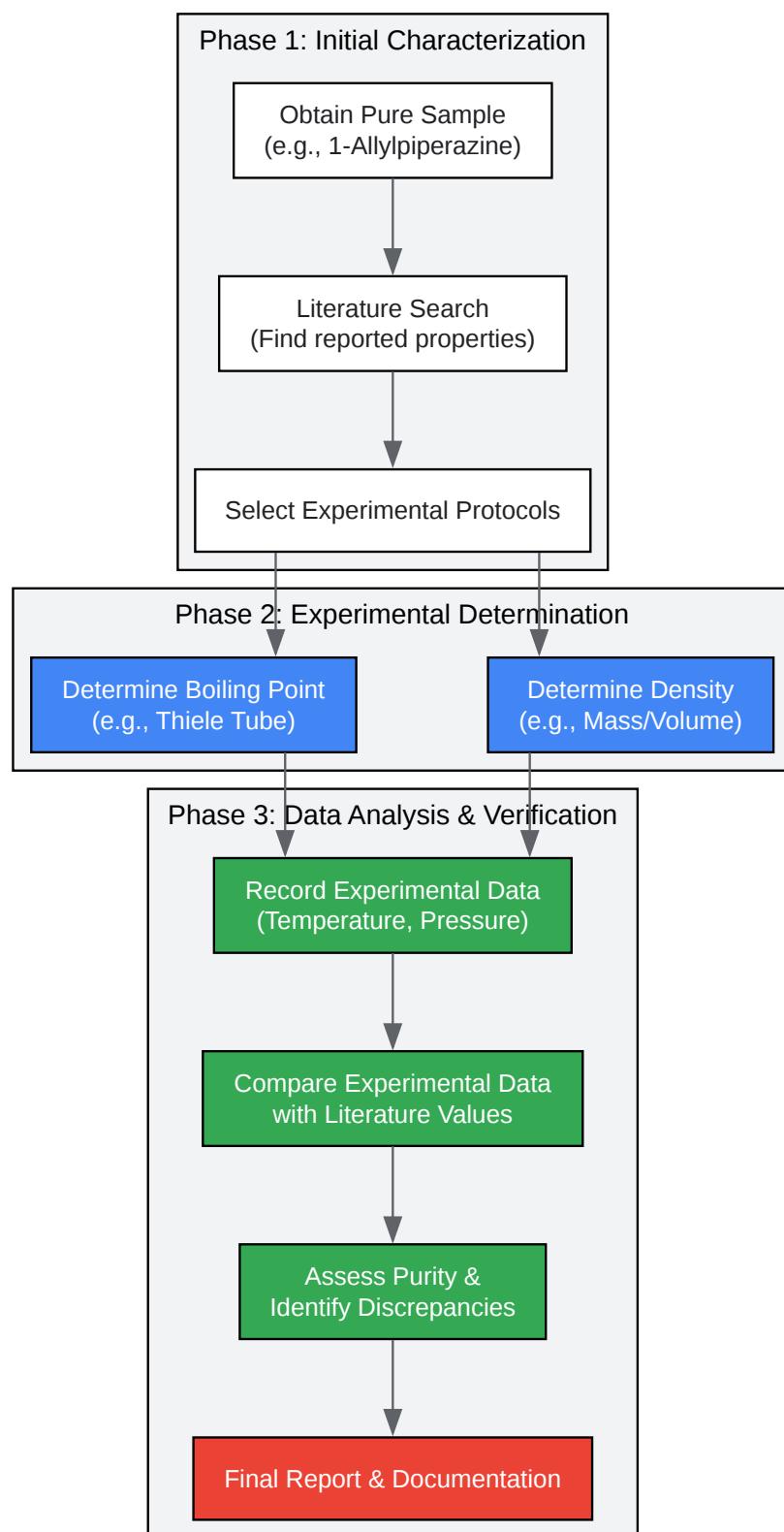
This is a straightforward method for determining the density of a liquid.[10]

- Mass of Empty Cylinder: Place a clean, dry 10 mL or 25 mL graduated cylinder on a calibrated electronic balance and tare the balance to zero, or record the mass of the empty cylinder (m_1).[9]
- Volume Measurement: Carefully pour a specific volume of **1-Allylpiperazine** (e.g., 10.0 mL) into the graduated cylinder. Read the volume at the bottom of the meniscus with your eye level to the liquid's surface to avoid parallax error.[9][10]
- Mass of Filled Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the total mass (m_2).

- Calculation:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.
 - Calculate the density using the formula: $\rho = m_{\text{liquid}} / V_{\text{liquid}}$.^[9]
- Precision: For improved accuracy, the measurement should be repeated multiple times, and the average density should be calculated.^{[9][10]} Ensure the temperature of the liquid is recorded, as density is temperature-dependent.

Logical Workflow Visualization

The following diagram illustrates a standardized workflow for the characterization and verification of a chemical substance's physical properties.



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Caption: Workflow for Physical Property Determination and Verification.

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